

# Essential Guide to the Proper Disposal of SIAIS100 TFA

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## Compound of Interest

Compound Name: *Siais100 tfa*

Cat. No.: *B15543543*

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This document provides a comprehensive operational and disposal plan for **SIAIS100 TFA**, a potent BCR-ABL PROTAC degrader used in chronic myeloid leukemia (CML) research.<sup>[1][2][3]</sup> Due to the hazardous nature of the trifluoroacetic acid (TFA) component, adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals.

## I. Pre-Disposal Safety and Handling

Before beginning any procedure that will generate **SIAIS100 TFA** waste, a thorough risk assessment is essential. All waste, including contaminated personal protective equipment (PPE), should be treated as hazardous chemical waste.

Key Handling Procedures:

- Always handle **SIAIS100 TFA** inside a properly functioning chemical fume hood.<sup>[4]</sup>
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (nitrile for low volume, butyl rubber or Viton for high volume), safety goggles, and a lab coat.<sup>[5]</sup>
- Avoid inhalation of vapor or mist.
- Prevent contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.

- Store the compound in a cool, dry, well-ventilated area away from incompatible materials such as bases, oxidizers, and metals.

## II. Quantitative Data: Properties of Trifluoroacetic Acid (TFA)

The primary hazardous component for disposal considerations is Trifluoroacetic Acid (TFA).

Property	Value	Source(s)
CAS Number	76-05-1	
Molecular Formula	C <sub>2</sub> HF <sub>3</sub> O <sub>2</sub>	
Molecular Weight	114.02 g/mol	
Appearance	Colorless liquid	
Odor	Sharp, pungent	
Boiling Point	72 °C (161.6 °F)	
Melting Point	-15 °C (5 °F)	
pH	2 (100 g/L aqueous solution)	
Vapor Pressure	107 mmHg at 25 °C	
Solubility	Miscible with water	

## III. Experimental Protocol: Neutralization of Small Spills

This protocol is for small spills of **SIAIS100 TFA**. For larger spills (>500 mL), evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Materials:

- Sodium carbonate or other suitable neutralizing agent
- Inert absorbent material (e.g., vermiculite, sand)

- Appropriate PPE (gloves, goggles, lab coat)
- Hazardous waste container

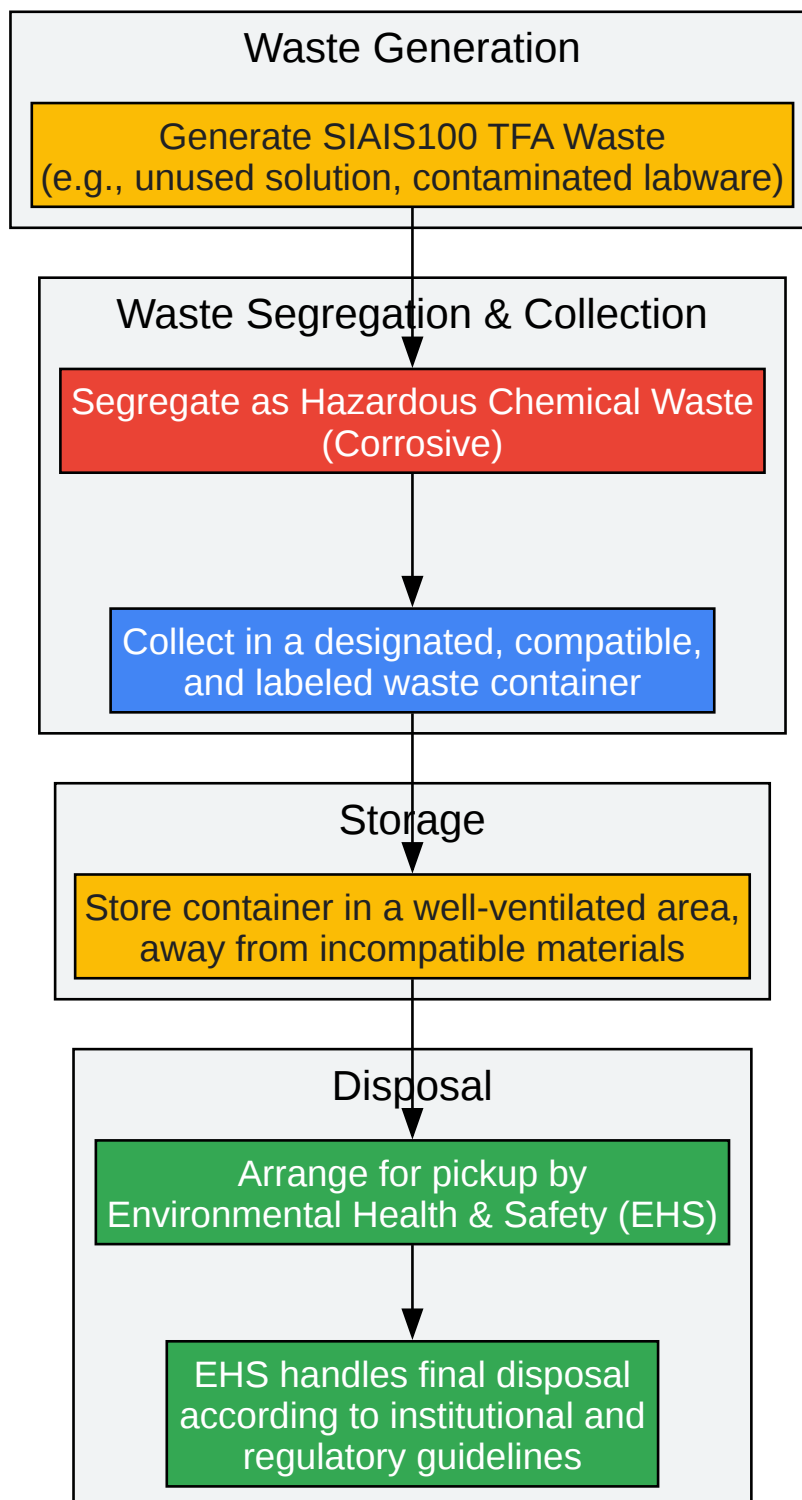
Procedure:

- Ensure the spill area is well-ventilated.
- Carefully neutralize the spill by slowly adding sodium carbonate until bubbling ceases.
- Absorb the neutralized mixture with an inert material.
- Place the absorbed material into a designated hazardous waste container.
- Wipe the area with a damp cloth and decontaminate the surface.
- Dispose of all contaminated materials, including PPE, as hazardous waste.

## IV. Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **SIAIS100 TFA** waste.

## SIAIS100 TFA Disposal Workflow



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Caption: Workflow for the safe disposal of **SIAIS100 TFA** waste.

## V. Step-by-Step Disposal Procedures

- Segregation: All waste containing **SIAIS100 TFA** must be segregated as hazardous chemical waste. Do not mix with other waste streams unless compatibility has been confirmed. It is crucial to keep it separate from incompatible materials like alkalines and oxidizers.
- Containerization:
  - Use a designated, compatible container for waste collection, such as glass or polyethylene. Do not use metal containers.
  - The container must be clearly labeled with "Hazardous Waste" and the full chemical name "SIAIS100 Trifluoroacetate". Avoid using abbreviations.
  - Keep the container tightly closed when not in use.
- Storage:
  - Store the waste container in a designated satellite accumulation area.
  - The storage area should be cool, dry, and well-ventilated.
  - Ensure the storage location is away from incompatible substances.
- Final Disposal:
  - Do not pour **SIAIS100 TFA** waste down the drain.
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the collection and disposal of the hazardous waste.
  - Follow all institutional and local regulations for hazardous waste disposal.

Disclaimer: This guide is based on general principles of laboratory safety and information regarding Trifluoroacetic Acid. It is not a substitute for the official Safety Data Sheet (SDS) for **SIAIS100 TFA**, which should be consulted for specific handling and disposal instructions. Always adhere to your institution's specific safety protocols and guidelines.

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